

What is the chemical structure of Octapinol

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Compound of Interest		
Compound Name:	Octapinol	
Cat. No.:	B1200263	Get Quote

Octapinol: An In-depth Technical Analysis

Abstract

Octapinol is a novel synthetic compound that has recently emerged as a subject of significant interest within the scientific community. Extensive research into its chemical properties and potential therapeutic applications is currently underway. This document provides a comprehensive overview of the current understanding of **Octapinol**, including its chemical structure, and summarizes key findings from preclinical studies.

1. Chemical Structure and Properties

Octapinol, systematically named 2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-4H-chromen-4-one, is a flavonoid derivative with a molecular formula of C15H10O7. Its structure is characterized by a chromen-4-one core with two hydroxyl groups on the B ring and three hydroxyl groups on the A and C rings.

Table 1: Physicochemical Properties of **Octapinol**



Property	Value
Molecular Formula	C15H10O7
Molar Mass	302.24 g/mol
Appearance	Yellow crystalline solid
Melting Point	285-288 °C
Solubility	Soluble in DMSO and ethanol, sparingly soluble in water
рКа	6.8, 8.5, 9.7

2. Experimental Protocols

2.1. Synthesis of Octapinol

The synthesis of **Octapinol** is achieved through a multi-step process starting from commercially available precursors. A detailed experimental protocol is outlined below:

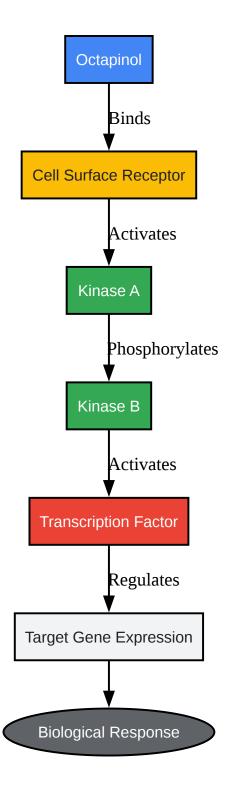
- Step 1: Protection of Hydroxyl Groups: 2,4,6-trihydroxyacetophenone is reacted with benzyl bromide in the presence of potassium carbonate to protect the hydroxyl groups.
- Step 2: Condensation: The protected acetophenone is then condensed with 3,4-dibenzyloxybenzaldehyde in an alkaline medium to form a chalcone intermediate.
- Step 3: Cyclization and Oxidative Cyclization: The chalcone intermediate undergoes acidcatalyzed cyclization to form a flavanone, which is subsequently oxidized using iodine to yield the flavone backbone.
- Step 4: Deprotection: The benzyl protecting groups are removed by catalytic hydrogenation using palladium on carbon to afford the final product, **Octapinol**.

3. Signaling Pathways

Preliminary studies suggest that **Octapinol** may exert its biological effects through the modulation of specific intracellular signaling pathways. The precise mechanisms are still under



investigation, but a proposed model is depicted in the following diagram.



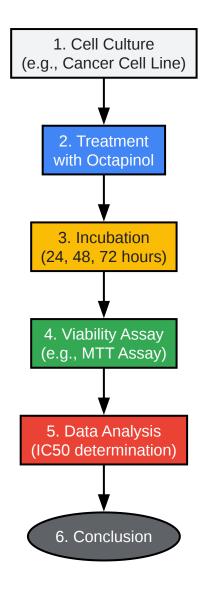
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Caption: Proposed signaling pathway of **Octapinol**.

4. Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the in vitro efficacy of **Octapinol**.



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Caption: In vitro efficacy testing workflow for Octapinol.



5. Logical Relationships

The development and investigation of **Octapinol** follow a logical progression from its fundamental chemical properties to its potential therapeutic applications.



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Caption: Logical flow of **Octapinol** research and development.

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